

Biological Activity Screening of Substituted Phenylnicotinates

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Compound of Interest

Compound Name: *Methyl 5-(2-chloro-5-fluorophenyl)nicotinate*

CAS No.: 1346692-27-0

Cat. No.: B11851212

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Technical Guide & Operational Framework

Executive Summary & Chemical Context

Substituted phenylnicotinates represent a privileged scaffold in medicinal chemistry, merging the bioactive pyridine ring of niacin (Vitamin B3) with a lipophilic phenyl moiety. This ester linkage functions not merely as a prodrug delivery system but as a pharmacophore capable of interacting with diverse biological targets, including microbial cell walls, cyclooxygenase (COX) enzymes, and free radicals.

This guide outlines a self-validating screening ecosystem. Rather than isolated assays, we define a connected workflow where *in silico* predictions validate *in vitro* results, and rigorous controls ensure data integrity.

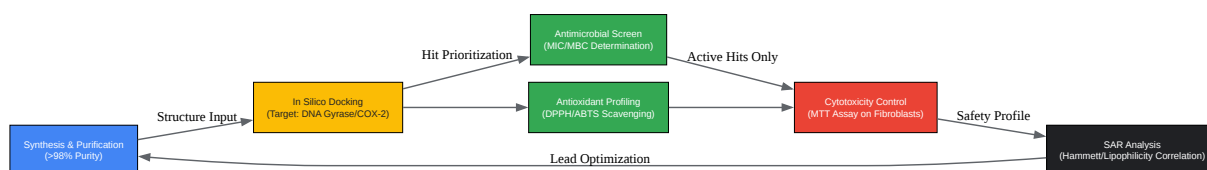
The Core Scaffold

The phenylnicotinate structure consists of two critical domains:

- The Nicotinyl Head (Zone A): Facilitates H-bonding and enzymatic recognition.
- The Phenyl Tail (Zone B): The primary site for substitution (Cl, NO₂, CH₃, OMe) to modulate lipophilicity () and electronic distribution (Hammett).

Integrated Screening Workflow

To maximize efficiency and minimize false positives, a linear screening workflow is insufficient. We employ a Cyclic Validation Loop.



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Figure 1: The Cyclic Validation Loop ensures that only non-toxic, mechanistically plausible hits progress to lead optimization.

Module A: Antimicrobial Screening (Self-Validating Protocol)

Objective: Determine Minimum Inhibitory Concentration (MIC) against Gram-positive (*S. aureus*) and Gram-negative (*E. coli*, *P. aeruginosa*) strains.

The "Self-Validating" Methodology

A protocol is only trustworthy if it contains internal failure alarms.

- Failure Alarm 1: If the Vehicle Control (DMSO) shows >0% inhibition, the assay is void.
- Failure Alarm 2: If the Positive Control (Ciprofloxacin) deviates >15% from historical MIC, the plate is rejected.

Step-by-Step Protocol (Microbroth Dilution)

- Stock Preparation: Dissolve phenylnicotinates in 100% DMSO to 10 mM.
- Inoculum Standardization: Adjust bacterial suspension to 0.5 McFarland standard (CFU/mL). Crucial: Use fresh overnight cultures to ensure log-phase growth.
- Dilution Series:
 - Use 96-well microtiter plates.
 - Dispense 100 µL Mueller-Hinton Broth (MHB).
 - Perform serial 2-fold dilutions of the test compound (Range: 500 µg/mL to 0.9 µg/mL).
- Inoculation: Add 10 µL of standardized inoculum to each well.
- Controls (The Integrity Check):
 - Row A: Sterility Control (Media only).
 - Row B: Growth Control (Media + Bacteria + DMSO).
 - Row H: Reference Standard (Ciprofloxacin/Fluconazole).^[1]
- Incubation: 37°C for 24 hours.
- Visualization: Add 20 µL of resazurin dye (0.015%).
 - Blue = No Growth (Inhibition).

- Pink = Growth (Metabolic reduction of dye).

Data Interpretation: The MIC is the lowest concentration preventing the Blue

Pink color change.

Module B: Antioxidant Activity (DPPH Assay)

Objective: Evaluate the ability of the phenylnicotinate to scavenge free radicals, a property often linked to the phenolic hydrolysis product.

Mechanistic Insight

Phenylnicotinates may act as "masked" antioxidants. The ester bond can hydrolyze, releasing the substituted phenol. Therefore, this assay measures both the intrinsic activity of the ester and its potential hydrolysis products.

Protocol

- Reagent: Prepare 0.1 mM DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol. Note: Protect from light.
- Reaction: Mix 1 mL of test compound solution (10–100 µg/mL) with 3 mL of DPPH solution.
- Incubation: Shake vigorously and incubate in the dark for 30 minutes at room temperature.
- Quantification: Measure absorbance () at 517 nm.
- Calculation:

Validation Step: Ascorbic acid must be run in parallel. If Ascorbic Acid $IC_{50} > 10$ µg/mL, the DPPH reagent has degraded.

Structure-Activity Relationship (SAR) Analysis

The biological data must be mapped back to chemical structure to drive optimization.

Key SAR Trends for Phenylnicotinates

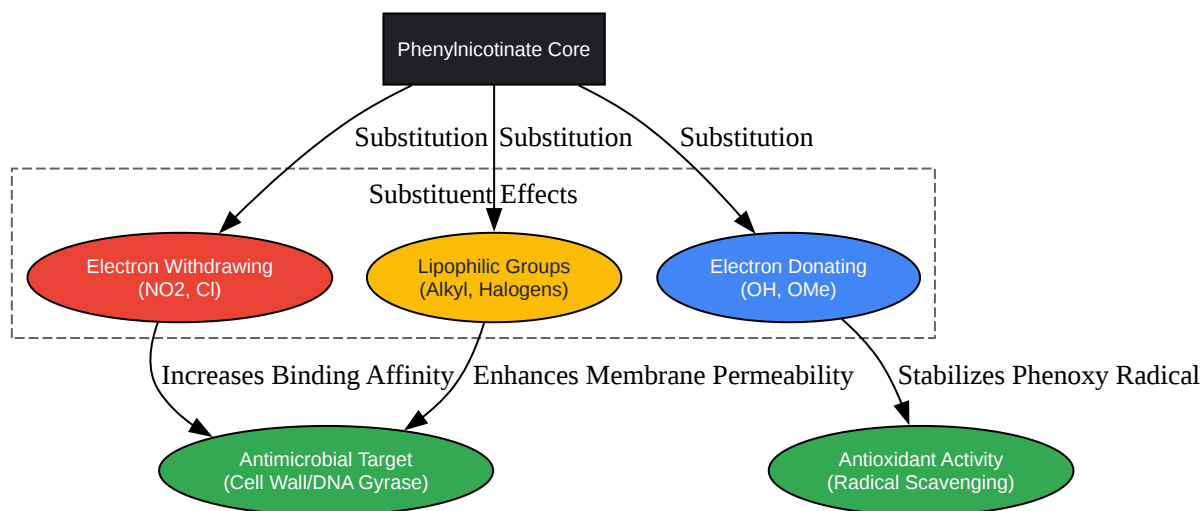
Based on literature analysis of similar nicotinic acid derivatives:

Substituent (R)	Electronic Effect	Lipophilicity ()	Antimicrobial Potency	Antioxidant Potency
-H	Neutral	0.00	+	-
-Cl / -Br (4-position)	Electron Withdrawing	+0.71	+++ (High)	-
-NO ₂ (4-position)	Strong Withdrawing	-0.28	++	-
-OH (4-position)	Electron Donating	-0.67	+	+++ (High)
-OCH ₃	Electron Donating	-0.02	++	++

Causality:

- Halogens (Cl/Br): Increase lipophilicity, facilitating penetration through the bacterial lipid bilayer, enhancing antimicrobial efficacy.
- Hydroxyl (-OH): Essential for hydrogen atom transfer (HAT) in antioxidant mechanisms. A phenylnicotinate with a 4-OH group mimics the structure of potent phenolic antioxidants.

SAR Logic Diagram



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Figure 2: Mechanistic impact of substituents on biological endpoints. Lipophilicity drives antimicrobial access, while electron donation drives antioxidant capacity.

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